An In-depth Technical Guide to N-(3-chlorophenyl)piperazine-1-carboxamide

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Compound of Interest

Compound Name:	*N-(3-chlorophenyl)piperazine-1-carboxamide*
Cat. No.:	*B13191209*

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Introduction

N-(3-chlorophenyl)piperazine-1-carboxamide is a derivative of the well-characterized psychoactive compound 1-(3-chlorophenyl)piperazine (mCPP). As a member of the arylpiperazine class, this compound holds significant interest for researchers in neuropharmacology and medicinal chemistry. The parent compound, mCPP, is a known metabolite of the antidepressant drug trazodone and exhibits activity as a non-selective serotonin receptor agonist, with a notable affinity for the 5-HT2c receptor.[1][2][3] The addition of a carboxamide group at the N1 position of the piperazine ring is a common strategy in drug design to modulate pharmacokinetic and pharmacodynamic properties. This guide provides a comprehensive technical overview of **N-(3-chlorophenyl)piperazine-1-carboxamide**, including its chemical identity, synthesis, analytical characterization, and potential pharmacological significance.

Chemical and Physical Properties

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While specific experimental data for **N-(3-chlorophenyl)piperazine-1-carboxamide** is not extensively published, its properties can be inferred from its chemical structure and data available for its hydrochloride salt and related compounds.

Property	Value	Source
IUPAC Name	N-(3-chlorophenyl)piperazine-1-carboxamide	[4]
CAS Number	1170255-29-4 (for hydrochloride salt)	[5]
Molecular Formula	C11H14ClN3O (for free base)	[4]
Molecular Weight	239.70 g/mol (for free base)	[4]
Molecular Formula (HCl salt)	C11H15Cl2N3O	[5]
Molecular Weight (HCl salt)	276.16 g/mol	[5]
Appearance	Likely a solid at room temperature	Inferred
Solubility	Expected to have some solubility in organic solvents like methanol, ethanol, and DMSO. The hydrochloride salt is likely soluble in water.	Inferred

Synthesis of N-(3-chlorophenyl)piperazine-1-carboxamide

A plausible and efficient synthesis of **N-(3-chlorophenyl)piperazine-1-carboxamide** can be designed based on established methods for the formation of piperazine carboxamides. The synthesis initiates with the commercially available precursor, 1-(3-chlorophenyl)piperazine, which can be synthesized from 3-chloroaniline and bis(2-chloroethyl)amine.[6]

Proposed Synthetic Pathway

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Proposed Synthesis of N-(3-chlorophenyl)piperazine-1-carboxamide

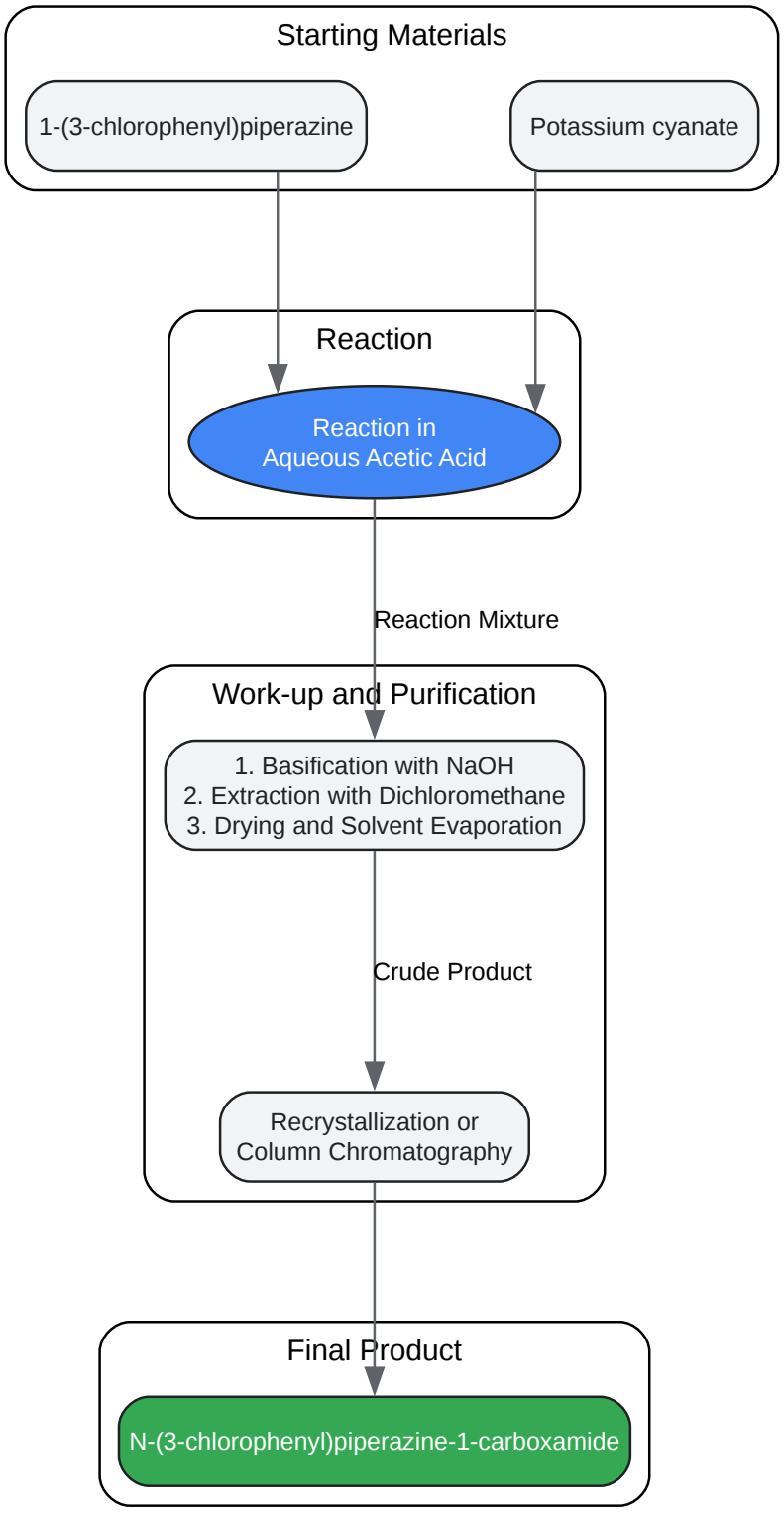

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Figure 1: Proposed synthetic workflow for **N-(3-chlorophenyl)piperazine-1-carboxamide**.

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Step-by-Step Experimental Protocol

This protocol is adapted from a general method for the synthesis of N-substituted-1-piperazinecarboxamides.[7]

- Dissolution of Starting Material: Dissolve 1-(3-chlorophenyl)piperazine (1 equivalent) in a suitable solvent system, such as a mixture of acetic acid and water (e.g., 10% aqueous acetic acid).
- Addition of Cyanate: To the stirred solution, add a solution of potassium cyanate (1.1 equivalents) in water dropwise at room temperature. The use of a slight excess of potassium cyanate helps to drive the reaction to completion.
- Reaction Monitoring: Stir the reaction mixture at room temperature for 12-24 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC) using a suitable mobile phase (e.g., ethyl acetate/hexane mixture) to observe the consumption of the starting material and the formation of the product.
- Work-up: Upon completion of the reaction, add water to the reaction mixture and cool it in an ice bath. Slowly add a solution of sodium hydroxide (e.g., 5N NaOH) to basify the mixture to a pH of >10. This step neutralizes the acetic acid and precipitates the free base of the product.
- Extraction: Extract the aqueous mixture with a suitable organic solvent, such as dichloromethane or ethyl acetate (3 x volumes). The organic layers are combined.
- Drying and Concentration: Dry the combined organic layers over an anhydrous drying agent (e.g., sodium sulfate or magnesium sulfate), filter, and evaporate the solvent under reduced pressure to yield the crude product.
- Purification: The crude product can be purified by recrystallization from a suitable solvent (e.g., ethanol or isopropanol) or by column chromatography on silica gel to obtain the pure **N-(3-chlorophenyl)piperazine-1-carboxamide**.

Analytical Characterization

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The identity and purity of synthesized **N-(3-chlorophenyl)piperazine-1-carboxamide** should be confirmed using a combination of chromatographic and spectroscopic techniques.

High-Performance Liquid Chromatography (HPLC)

HPLC is a robust method for assessing the purity of the compound and for quantitative analysis.

Analytical Workflow for HPLC Characterization

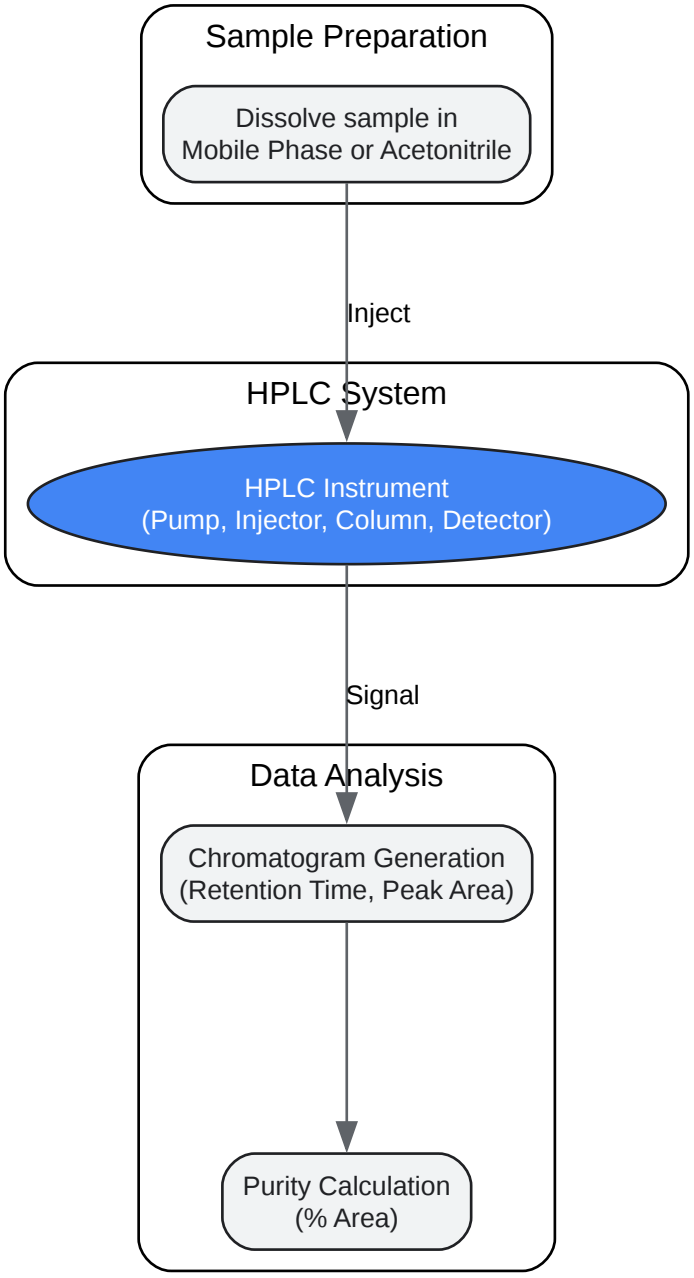

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Figure 2: General workflow for HPLC analysis.

Suggested HPLC Conditions:

- Column: C18 reverse-phase column (e.g., 250 x 4.6 mm, 5 µm particle size).
- Mobile Phase: A gradient or isocratic mixture of acetonitrile and water (with 0.1% trifluoroacetic acid or formic acid). A typical starting point would be a 50:50 mixture.[8]
- Flow Rate: 1.0 mL/min.[9]
- Detection: UV detection at a wavelength where the chromophore (the chlorophenyl group) absorbs, likely around 254 nm. A photodiode array (PDA) detector would be advantageous to obtain the full UV spectrum.
- Injection Volume: 10 µL.[9]
- Column Temperature: 35 °C.[9]

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for confirming the molecular weight and fragmentation pattern of the compound. For piperazine derivatives, derivatization may sometimes be employed to improve chromatographic performance, although it may not be strictly necessary for this compound.

GC-MS Protocol Outline:

- Sample Preparation: Dissolve a small amount of the sample in a volatile organic solvent like methanol or ethyl acetate.
- Injection: Inject a small volume (e.g., 1 µL) into the GC inlet, which is typically heated to ensure volatilization.
- Chromatographic Separation: Use a non-polar capillary column (e.g., HP-1 or similar) to separate the compound from any impurities. A temperature ramp program would be

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employed, for instance, starting at 100°C and ramping up to 310°C.

- Mass Spectrometry: As the compound elutes from the column, it enters the mass spectrometer, where it is ionized (typically by electron impact, EI). The resulting mass spectrum will show the molecular ion peak and characteristic fragment ions, which can be used to confirm the structure.

Spectroscopic Analysis

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^{1}H and ^{13}C NMR spectroscopy are essential for unambiguous structure elucidation. The ^{1}H NMR spectrum would be expected to show signals for the aromatic protons on the chlorophenyl ring and the protons of the piperazine ring. The ^{13}C NMR would show distinct signals for each carbon atom in the molecule.

- Infrared (IR) Spectroscopy: IR spectroscopy can confirm the presence of key functional groups, such as the N-H and C=O stretches of the amide group, and the C-Cl stretch of the chlorophenyl group.

Pharmacological Profile and Potential Applications

The pharmacological activity of **N-(3-chlorophenyl)piperazine-1-carboxamide** is likely to be dominated by its core structure, which is closely related to mCPP. mCPP is a known serotonin receptor agonist with affinity for multiple 5-HT receptor subtypes.[3] It is also the primary active metabolite of the antidepressant trazodone.[3]

Expected Mechanism of Action

It is hypothesized that **N-(3-chlorophenyl)piperazine-1-carboxamide** will act as a ligand for serotonin receptors. The carboxamide moiety may modulate the affinity and selectivity for different receptor subtypes compared to mCPP. The primary target is likely to be the serotonergic system, which is deeply involved in the regulation of mood, anxiety, and cognition.

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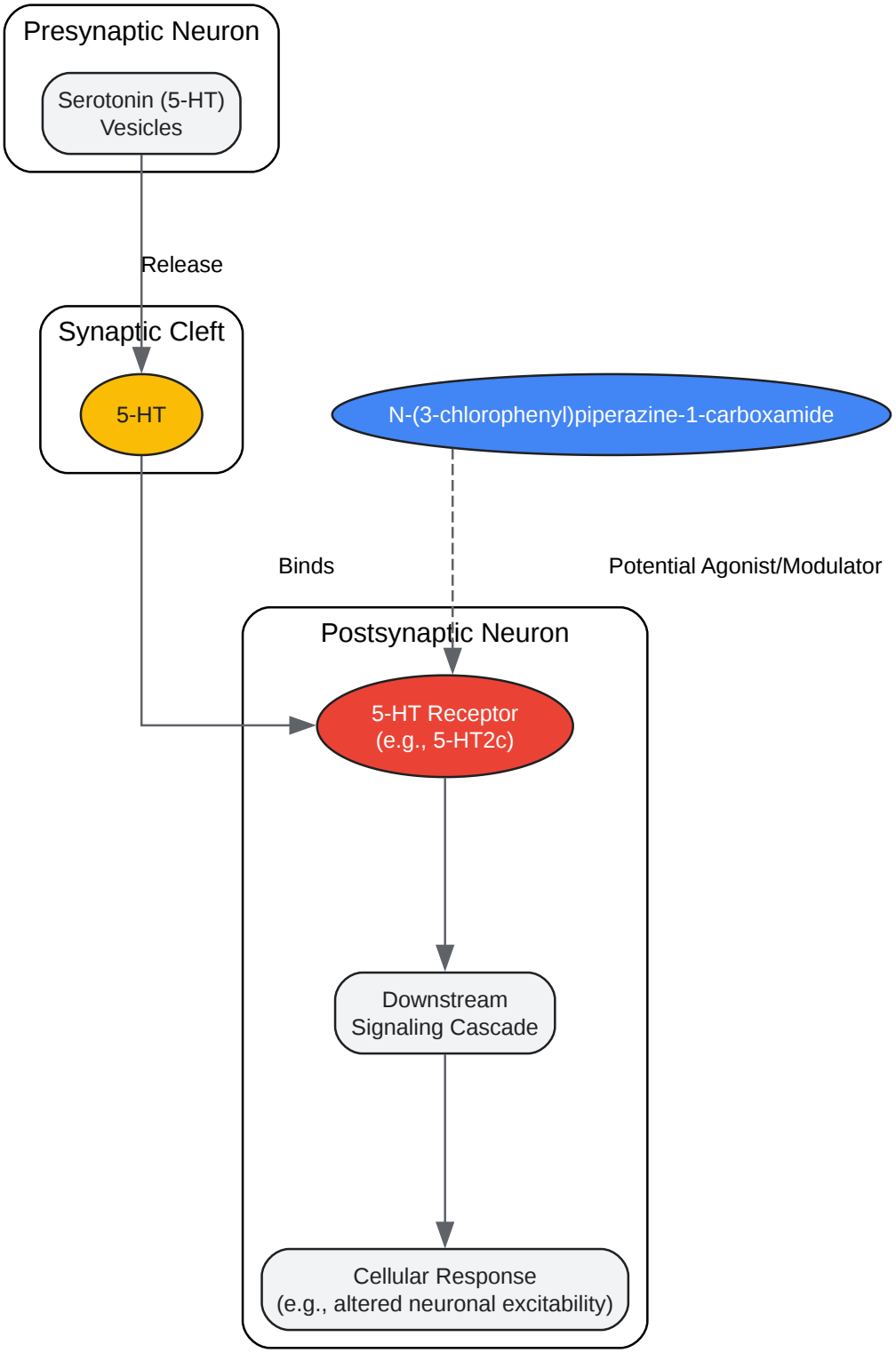
Hypothesized Interaction with Serotonergic Signaling



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